

2-Cyclopropylhexane molecular weight and formula

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Compound of Interest

Compound Name: 2-Cyclopropylhexane

Cat. No.: B13801644

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Technical Data Sheet: 2-Cyclopropylhexane

Audience: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **2-cyclopropylhexane**, a saturated hydrocarbon containing a cyclopropyl ring attached to a hexane chain.

Chemical Identity and Properties

2-Cyclopropylhexane is a cycloalkane with the chemical formula C₉H₁₈.^{[1][2]} Its structure consists of a cyclopropane ring bonded to the second carbon of a hexane chain.

Table 1: Molecular Data for **2-Cyclopropylhexane**

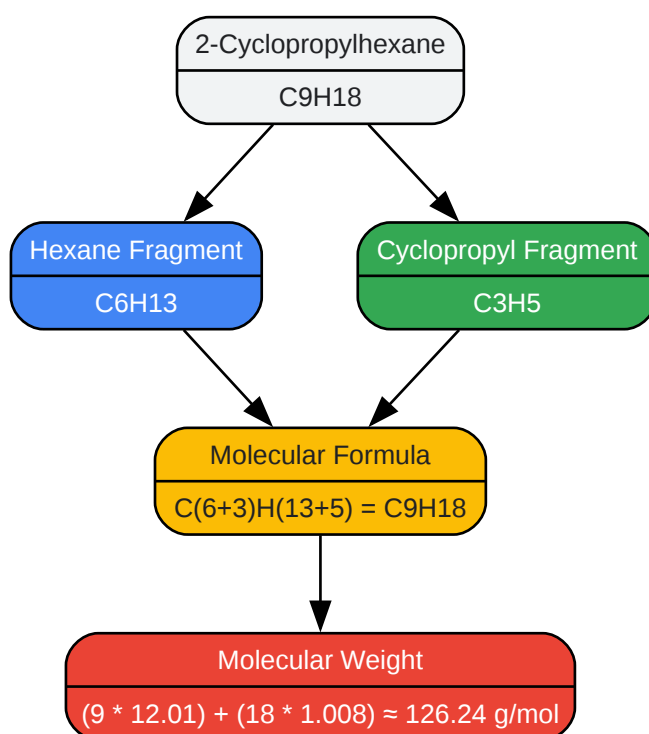
Property	Value	Source
Molecular Formula	C ₉ H ₁₈	^{[1][2]}
Molecular Weight	126.24 g/mol	^{[1][2]}
IUPAC Name	(1-methylpentyl)cyclopropane	
SMILES	CCCCC(C)C1CC1	^[1]
InChIKey	IYZQDBIQGSJSEX-UHFFFAOYSA-N	^[1]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and characterization of **2-cyclopropylhexane** are not extensively documented in readily accessible literature, which is common for simple, non-specialty hydrocarbons. The synthesis would likely follow standard organic chemistry procedures for the formation of cyclopropane rings or the alkylation of cyclopropyl derivatives. Characterization would typically involve techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) to confirm the molecular weight and Nuclear Magnetic Resonance (NMR) spectroscopy to elucidate the structure.

Logical Relationship of Molecular Structure

The molecular formula and weight of **2-cyclopropylhexane** are derived directly from its constituent parts. The following diagram illustrates this logical relationship.



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Diagram of the molecular composition of **2-cyclopropylhexane**.

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References

- 1. 2-cyclopropylhexane [stenutz.eu]
- 2. 2-Cyclopropylhexane | C₉H₁₈ | CID 138892 - PubChem [pubchem.ncbi.nlm.nih.gov]
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